A Comprehensive Guide to Cross-Reactivity Studies of Isoindolin-5-amine Based Compounds

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Compound of Interest	
Compound Name:	*Isoindolin-5-amine*
CAS No.:	*45766-35-6*
Cat. No.:	*B1317517*

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Introduction

The isoindoline scaffold is a privileged structure in modern medicinal chemistry, forming the core of multiple clinically significant therapeutics. Compounds derived from the versatile "**Isoindolin-5-amine**" building block have given rise to two prominent, yet mechanistically distinct, classes of drugs: Cereblon E3 Ligase Modulators (CELMoDs) and a variety of protein kinase inhibitors.[1] This dual-targeting potential underscores a critical challenge in their development: ensuring target selectivity and understanding potential cross-reactivity.

Cross-reactivity, the unintended interaction of a compound with proteins other than its primary target, can lead to unexpected toxicities or, in some cases, beneficial polypharmacology.[2] For **isoindolin-5-amine** derivatives, this is not a trivial concern. A compound designed as a highly specific CELMoD might retain latent affinity for a protein kinase, and vice-versa.

This guide provides an in-depth technical framework for researchers, scientists, and drug development professionals to design, execute, and interpret robust cross-reactivity studies for this important class of compounds. We will move beyond simple protocols to explain the

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causality behind experimental choices, ensuring a self-validating and scientifically rigorous approach to characterizing compound selectivity.

Chapter 1: The Dual-Target Landscape of Isoindolin-5-amine Derivatives

The central challenge in profiling these compounds lies in their inherent potential to engage with two of the most critical protein families in drug discovery: E3 ligases and protein kinases.

The Primary Target Family: Cereblon (CRBN) and Molecular Glues

The most well-known derivatives of the isoindoline scaffold are the immunomodulatory drugs (IMiDs) thalidomide, lenalidomide, and pomalidomide.[1][3] These compounds are now understood to function as "molecular glues." They bind directly to the Cereblon (CRBN) protein, which serves as the substrate receptor for the Cullin 4-RING E3 ubiquitin ligase (CRL4) complex.[4][5][6] This binding event alters the substrate specificity of CRBN, inducing the recruitment, ubiquitination, and subsequent proteasomal degradation of specific "neosubstrate" proteins that are not normally targeted by the ligase.[5][7]

The primary neosubstrates responsible for the anti-myeloma activity of lenalidomide and pomalidomide are the lymphoid transcription factors Ikaros (IKZF1) and Aiolos (IKZF3).[7][8] However, the potential for recruiting other proteins, particularly other zinc-finger transcription factors, represents a key axis of cross-reactivity that must be investigated.[9] Pomalidomide-based Proteolysis-Targeting Chimeras (PROTACs), for instance, have been shown to induce off-target degradation of several zinc-finger proteins, a liability inherited from the CRBN-recruiting moiety itself.[9]

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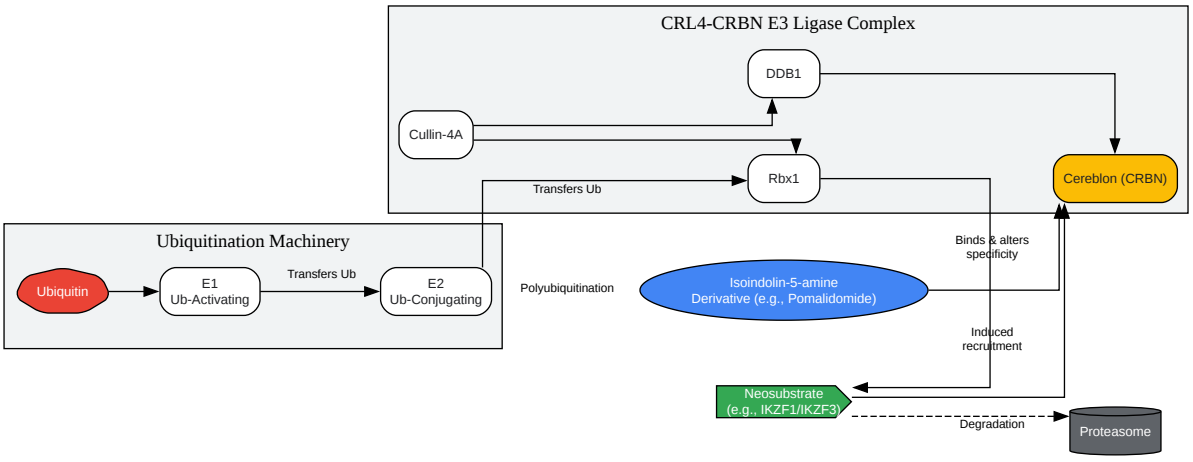

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Caption: Mechanism of Cereblon (CRBN) E3 Ligase Modulators.

An Important Off-Target Class: Protein Kinases

The same isoindoline core is also a validated scaffold for potent and selective protein kinase inhibitors. Research has demonstrated its utility in developing inhibitors for targets such as Rho-associated coiled-coil containing protein kinase (ROCK), Phosphoinositide 3-kinase gamma (PI3Kγ), and Cyclin-dependent kinase 7 (CDK7).[10][11][12]

This presents a significant cross-reactivity challenge. Kinases utilize a structurally conserved ATP-binding pocket, which small molecules are often designed to target.[13] While the overall topology of the CRBN binding pocket is distinct, the physicochemical properties of an isoindoline derivative optimized for CRBN may permit fortuitous, low-affinity binding to the ATP pocket of one or more of the ~500 kinases in the human kinome. Such off-target kinase inhibition could lead to significant and unforeseen biological consequences.

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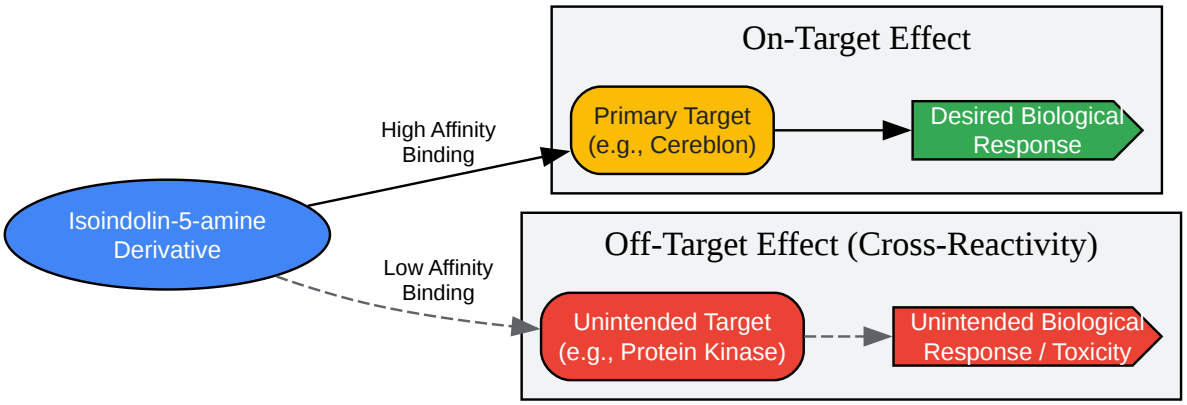

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Caption: On-Target vs. Off-Target Binding of a Drug Candidate.

Chapter 2: A Multi-Tiered Strategy for Assessing Cross-Reactivity

A robust assessment of selectivity cannot rely on a single experiment. It requires a logical, tiered approach that begins with broad screening and progresses to detailed, quantitative validation in physiologically relevant systems.

Tier 1: Broad Kinome Profiling

Scientific Rationale: The first and most crucial step in de-risking a compound for off-target kinase activity is to perform a broad screen against a large panel of kinases.[14] This provides an unbiased overview of the compound's "kinome-wide" interaction landscape. Testing at a single, high concentration (e.g., 1 or 10 µM) is a cost-effective strategy to rapidly identify potential "hits" that warrant further investigation.[14]

Methodology Comparison: Two primary technologies dominate this space: radiometric activity assays and competition binding assays.[15][16]

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Feature	Radiometric Activity Assay (e.g., HotSpot™)	Competition Binding Assay (e.g., KINOMEscan™)
Principle	Measures the transfer of radiolabeled phosphate ([^{33}P]-ATP) from ATP to a substrate.[17]	Measures the ability of a test compound to displace a known, tagged ligand from the kinase active site.[16]
Output	Direct measure of enzymatic inhibition (IC_{50}).	Direct measure of binding affinity (K_i, K_d).
Pros	Considered the "gold standard" for measuring functional inhibition; detects ATP-competitive, substrate-competitive, and allosteric inhibitors.[17]	Does not require enzymatic activity; can profile non-functional or difficult-to-assay kinases.
Cons	Requires active enzyme and suitable substrate; use of radioactivity.	Does not confirm functional inhibition (a binder may not inhibit); may miss non-ATP competitive inhibitors.
Best For	Initial screening to identify functional off-target inhibition.	Orthogonal validation; screening kinases where activity assays are challenging.

Experimental Protocol: In Vitro Radiometric Kinase Profiling

This protocol provides a generalized workflow for an initial single-point screen.

- Compound Preparation: Prepare a 10 mM stock solution of the test compound in 100% DMSO. Serially dilute to create a 100X working stock (e.g., 100 µM for a 1 µM final concentration).
- Assay Plate Preparation: Using an acoustic liquid handler, dispense 100 nL of the 100X compound stock or DMSO (vehicle control) into the appropriate wells of a 384-well plate.

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- Kinase/Substrate Addition: Add 5 µL of a solution containing the specific kinase and its corresponding substrate in kinase buffer to each well.
- Initiation of Reaction: Add 5 µL of a solution containing the kinase buffer, cofactors (e.g., $MgCl_2$, $MnCl_2$), and [^{33}P]-ATP at the K_m concentration for each specific kinase.[18] The rationale for using K_m ATP is to ensure the resulting inhibition value closely reflects the compound's intrinsic affinity.[15]
- Incubation: Incubate the plate at room temperature for a defined period (e.g., 60-120 minutes) to allow for substrate phosphorylation.
- Reaction Termination & Capture: Terminate the reaction by adding phosphoric acid. Transfer the reaction mixture to a filter plate that captures the phosphorylated substrate.
- Washing: Wash the filter plate multiple times to remove unincorporated [^{33}P]-ATP.
- Detection: Add scintillant to the dried filter plate and measure the incorporated radioactivity using a scintillation counter.
- Data Analysis: Calculate the percent inhibition for the test compound relative to the DMSO (0% inhibition) and a potent, broad-spectrum inhibitor control (100% inhibition). A common threshold for identifying a "hit" is >70% inhibition.[14]

Tier 2: Quantitative Affinity Determination

Scientific Rationale: Any "hits" identified in the broad screen must be validated. The goal is to move from a single-point inhibition value to a quantitative measure of potency, such as an IC_{50} (for inhibition) or a $K_ə$ (for binding affinity). This is essential for ranking off-targets and understanding how their potency compares to that of the primary target. A competitive binding assay is an excellent method for this, as it directly measures the affinity of the interaction.[19][20][21]

Caption: Workflow for a Competitive Binding Assay.

Experimental Protocol: Competitive Ligand Binding Assay

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- Reagent Preparation: Prepare purified target protein (e.g., CRBN-DDB1 complex or a specific kinase), a known reference ligand with a detectable tag (e.g., fluorescent), and the unlabeled test compound.
- Assay Setup: In a microplate, combine the target protein and the labeled reference ligand at fixed concentrations.
- Competitor Addition: Add the unlabeled test compound across a range of concentrations (e.g., 10-point, 3-fold serial dilution). Include wells with no test compound (maximum signal) and wells with a high concentration of an unlabeled known binder (background signal).
- Incubation: Allow the plate to incubate until the binding equilibrium is reached.
- Detection: Measure the signal from the labeled ligand. The detection method depends on the label (e.g., fluorescence polarization, TR-FRET).[20] As the test compound displaces the labeled ligand, the signal will decrease.
- Data Analysis: Plot the measured signal against the logarithm of the test compound concentration. Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value, which represents the concentration of test compound required to displace 50% of the labeled ligand. The IC_{50} can be converted to an inhibition constant (K_i) using the Cheng-Prusoff equation.

Tier 3: In-Cell Target Engagement Validation

Scientific Rationale: In vitro assays using purified proteins are essential but do not fully replicate the complex cellular environment. A compound must cross the cell membrane, avoid efflux pumps, remain stable, and compete with high endogenous concentrations of cofactors (like ATP for kinases) to engage its target. The Cellular Thermal Shift Assay (CETSA) is a powerful biophysical method that directly measures target engagement in intact cells or even tissues.[22][23] The principle is that ligand binding stabilizes a target protein, increasing its resistance to thermal denaturation.[24][25]

Caption: General Workflow for the Cellular Thermal Shift Assay (CETSA).

Experimental Protocol: CETSA with Western Blot Detection

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- Cell Culture and Treatment: Culture a relevant cell line to high confluence. Harvest the cells and resuspend in media. Treat cell suspensions with the test compound at a desired concentration or with vehicle (DMSO) for 1 hour at 37°C.
- Heating Step: Aliquot the treated cell suspensions into PCR tubes. Heat the tubes in a thermal cycler to a range of temperatures (e.g., 40°C to 70°C in 2°C increments) for 3 minutes, followed by cooling for 3 minutes at room temperature.
- Cell Lysis: Lyse the cells by freeze-thaw cycles or addition of a mild lysis buffer with protease/phosphatase inhibitors.
- Separation of Fractions: Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated, denatured proteins.
- Sample Preparation: Collect the supernatant, which contains the soluble, non-denatured proteins. Determine the protein concentration and normalize all samples.
- Western Blotting: Analyze the soluble protein fractions by SDS-PAGE and Western blotting using a specific antibody against the target protein of interest (e.g., CRBN or an identified off-target kinase).
- Data Analysis:
  - Melt Curve: Quantify the band intensities at each temperature. Plot the intensity relative to the non-heated control (37°C) against temperature. The resulting curve is the "CETSA melt curve." A shift in the curve to higher temperatures in the compound-treated sample indicates target stabilization and engagement.[23]
  - Isothermal Dose-Response: To determine cellular potency, treat cells with a range of compound concentrations and heat all samples to a single temperature that shows a large difference between the vehicle and a high-dose compound treatment. Plotting the soluble protein fraction against compound concentration yields a dose-response curve from which a cellular EC_{50} can be derived.[22]

Chapter 3: Case Study - Selectivity Profiling of "Compound X"

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To illustrate the application of this tiered approach, we present a hypothetical case study for "Compound X," a novel **isoindolin-5-amine** derivative designed as a next-generation CELMoD.

Objective: To confirm on-target CRBN engagement and comprehensively profile off-target kinase activity.

Experimental Workflow & Results:

- On-Target Validation: A competitive binding assay confirmed high-affinity binding of Compound X to the purified CRBN-DDB1 complex, with a K_i of 15 nM.
- Tier 1 - Kinase Screen: Compound X was screened at 1 µM against a panel of 400 kinases using a radiometric assay. The results are summarized below.

Table 1: Kinase Profiling Data for Compound X (1 µM Screen)

Kinase Target	Family	% Inhibition	Hit?
CRBN (K_i)	E3 Ligase	(15 nM)	On-Target
Kinase A	TK	8%	No
Kinase B	CMGC	12%	No
Kinase C	STE	92%	Yes
Kinase D	AGC	75%	Yes

| ... (396 other kinases) | ... | <50% | No |

- Tier 2 - Hit Confirmation: Dose-response experiments were performed for the identified hits, Kinase C and Kinase D, to determine their IC_{50} values.

Table 2: Quantitative Potency of Compound X

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Target	Assay Type	Potency	Selectivity Window (vs. CRBN)
CRBN	**Comp. Binding**	K_i = 15 nM	**-**
Kinase C	Radiometric	IC_{50} = 250 nM	16.7-fold

| Kinase D | Radiometric | IC_{50} = 1,800 nM | 120-fold |

- Tier 3 - In-Cell Validation (CETSA): CETSA was performed in HEK293 cells to determine if Compound X engages CRBN and the most potent off-target, Kinase C, in a cellular context.
  - CRBN: A significant thermal shift of +5.2°C was observed for CRBN in the presence of 1 µM Compound X, confirming robust target engagement in cells.
  - Kinase C: No significant thermal shift (<0.5°C) was observed for Kinase C, even at 10 µM Compound X.

Case Study Conclusion: The tiered analysis demonstrates that while Compound X is a potent binder of purified Kinase C in vitro (IC_{50} = 250 nM), it fails to engage this target in a cellular environment, as shown by CETSA. This discrepancy highlights the critical value of in-cell validation. The lack of cellular engagement could be due to poor cell permeability, rapid efflux, or competition with high intracellular ATP concentrations. The data strongly support the conclusion that Compound X is a highly selective CRBN modulator with a minimal risk of off-target effects on the tested kinome under physiological conditions.

Conclusion

The **isoindolin-5-amine** scaffold represents a powerful starting point for the development of potent therapeutics targeting both E3 ligases and protein kinases. This inherent duality demands a rigorous and systematic approach to cross-reactivity profiling. By employing a tiered strategy—beginning with broad in vitro screening, followed by quantitative affinity determination, and culminating in essential in-cell target engagement validation—researchers can build a comprehensive and reliable selectivity profile. This multi-faceted approach, grounded in sound scientific rationale, is indispensable for advancing safe and effective drug candidates, mitigating the risks of off-target toxicity, and ultimately unlocking the full therapeutic potential of this versatile chemical class.

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References

- Bain, J., Plater, L., Elliott, M., Shpiro, N., Hastie, C. J., McLauchlan, H., ... & Cohen, P. (2007). The selectivity of protein kinase inhibitors: a further update. Biochemical Journal, 408(3), 297-315. [Link]
- Groen, R. W. J. (n.d.). Cereblon E3 ligase modulator. Grokipedia. Retrieved January 11, 2026, from [Link]
- Rational Patriotic Love for the Han Nation's Voice. (2025, October 29). Cereblon E3 Ligase Modulators: Transforming Targeted Protein Degradation and Defining the Future of Precision Therapies. [Link]
- Wikipedia. (2023, December 27). Cereblon E3 ligase modulator. [Link]
- An, G., & Chen, L. (2021). Molecular Mechanisms of Cereblon-Interacting Small Molecules in Multiple Myeloma Therapy. Biomolecules, 11(11), 1686. [Link]
- Cheng, A. C., Eksterowicz, J., Ge, H., & Yamashita, D. S. (2023). Strategy toward Kinase-Selective Drug Discovery. Journal of Chemical Theory and Computation, 19(5), 1337-1353. [Link]
- Mtoz Biolabs. (n.d.). Competitive Ligand Binding Assay. Retrieved January 11, 2026, from [Link]
- ResearchGate. (2025, August 9). Measuring and interpreting the selectivity of protein kinase inhibitors. [Link]
- Reaction Biology. (n.d.). Kinase Screening Assay Services. Retrieved January 11, 2026, from [Link]
- BMG LABTECH. (2025, December 17). Binding Assays. [Link]
- van der Wouden, P. A., van den Berg, M., & van Vlijmen, H. W. (2012). A guide to picking the most selective kinase inhibitor tool compounds for pharmacological validation of drug targets. British Journal of Pharmacology, 166(3), 856-878. [Link]

© 2026 BenchChem. All rights reserved.

- Farnaby, W., Gonen, S., Słabicki, M., St-Denis, N., Khavari, P. A., Bertozzi, C. R., & Crabtree, G. R. (2022). Proteolysis-targeting chimeras with reduced off-targets. Nature, 607(7917), 177-184. [Link]
- Luceome Biotechnologies. (2021, October 27). Kinase Profiling Services. [Link]
- Almqvist, H., Axelsson, H., Jafari, R., Dan, C., Mateus, A., Haraldsson, M., ... & Martinez Molina, D. (2016). CETSA-based target engagement of taxanes in cells. Science, 353(6295), aad3327. [Link]
- Pharmaron. (n.d.). Kinase Panel Profiling. Retrieved January 11, 2026, from [Link]
- Fluidic Sciences Ltd. (2025, December 12). Competition Assays vs. Direct Binding Assays: How to choose. [Link]
- Zhang, Q., Riley-Gillis, B., & Wang, B. (2014). A Quantitative Proteomics-based Competition Binding Assay to Characterize pITAM-Protein Interactions. Molecular & Cellular Proteomics, 13(3), 821-831. [Link]
- Vieth, M., Sutherland, J. J., & Robertson, D. H. (2010). Computational analysis of kinase inhibitor selectivity using structural knowledge. Bioinformatics, 26(1), i1-i8. [Link]
- Robers, M. B., Horton, R. A., Bercher, M. R., Vogel, K. W., & Vasta, J. D. (2018). Real-Time Cellular Thermal Shift Assay to Monitor Target Engagement. Biochemistry, 57(22), 3095-3104. [Link]
- Martinez Molina, D., & Nordlund, P. (2016). The Cellular Thermal Shift Assay: A Novel Biophysical Assay for In Situ Drug Target Engagement and Mechanistic Biomarker Studies. Annual Review of Pharmacology and Toxicology, 56, 141-161. [Link]
- Meuwissen, J. A., & Heirwegh, K. P. (1982). Principles of a competitive binding assay for the study of the interactions of poorly water-soluble ligands with their soluble binding partners. Application to bilirubin with the use of Sephadex G-10 as a competitive adsorbent. Biochemical Journal, 201(3), 583-591. [Link]
- Eurofins Discovery. (n.d.). Kinase Screening and Profiling. Retrieved January 11, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Crouthamel, M. C., Schachter, A. D., & Tawa, G. J. (2022). High-Throughput Cellular Thermal Shift Assay (CETSA) using Acoustic Transfer of Protein Lysates. SLAS Discovery, 27(2), 114-122. [Link]
- ICE Bioscience. (n.d.). Kinase Panel Screening for Drug Discovery. Retrieved January 11, 2026, from [Link]
- Ryding, S. (2020, December 2). Cellular Thermal Shift Assay (CETSA). News-Medical.Net. [Link]
- Lee, J. S., & Kim, Y. S. (2020). Turning liabilities into opportunities: Off-target based drug repurposing in cancer. Seminars in Cancer Biology, 67(Pt 2), 116-126. [Link]
- Evans, C. A., Pass, M., & MacCormick, S. (2011). Synthesis of a 6-Aza-Isoindolinone-Based Inhibitor of Phosphoinositide 3-Kinase γ via Ruthenium-Catalyzed [2 + 2 + 2] Cyclotrimerization. Organic Letters, 13(12), 3178-3181. [Link]
- Sussman, J., & Berenson, J. R. (2017). Pomalidomide desensitization in a patient hypersensitive to immunomodulating agents. Current Oncology, 24(4), e345-e348. [Link]
- Zonder, J. A., & Zaucha, J. M. (2023). Management of Adverse Events Associated with Pomalidomide-Based Combinations in Patients with Relapsed/Refractory Multiple Myeloma. Cancers, 15(13), 3496. [Link]
- Lee, E., & Chen, C. (2013). Desensitization to Lenalidomide in a Patient With Relapsed Multiple Myeloma. Journal of Oncology Pharmacy Practice, 19(2), 173-178. [Link]
- Terpos, E., & Dimopoulos, M. A. (2021). Drug-induced Hypersensitivity Syndrome/Drug Reaction with Eosinophilia and Systemic Symptoms Caused by Lenalidomide: Case Report and Review of the Literature. Acta Dermato-Venereologica, 101(5), adv00465. [Link]
- Mikala, G., & Masszi, T. (2022). Pomalidomide Treatment in Relapsed/Refractory Multiple Myeloma Patients—Real-World Data From Hungary. Frontiers in Oncology, 12, 969850. [Link]
- Hdi, M., & Madduri, D. (2016). Outcomes and management of lenalidomide-associated rash in patients with multiple myeloma. Leukemia & Lymphoma, 57(10), 2350-2356. [Link]

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- Allan, A. C., & Fenwick, M. (2011). Optimisation of 6-substituted isoquinolin-1-amine based ROCK-I inhibitors. Bioorganic & Medicinal Chemistry Letters, 21(4), 1145-1150. [Link]
- ResearchGate. (2025, August 5). Delayed Hypersensitivity Reaction to Lenalidomide: 2 Different Clinical Patterns in the Same Patient. [Link]
- Batool, S., & Ayub, K. (2024). Exploring isoindolin-1-ones as potential CDK7 inhibitors using cheminformatic tools. Journal of Biomolecular Structure and Dynamics, 1-18. [Link]
- Das, J., & Moquin, R. V. (2002). Optimization of 2-phenylaminoimidazo[4,5-h]isoquinolin-9-ones: orally active inhibitors of lck kinase. Journal of Medicinal Chemistry, 45(24), 5210-5219. [Link]
- Hilgeroth, A. (2015). 10-Iodo-11H-indolo[3,2-c]quinoline-6-carboxylic Acids Are Selective Inhibitors of DYRK1A. Journal of Medicinal Chemistry, 58(1), 148-157. [Link]
- Singh, A., & Singh, M. (2022). Synthesis and Pharmacology of Clinical Drugs Containing Isoindoline Heterocycle Core. Molecules, 27(15), 4997. [Link]
- ResearchGate. (2021, November 17). Real-World Outcomes of Pomalidomide Therapy after Lenalidomide Induction in Relapsed/Refractory Multiple Myeloma. [Link]
- Al-Ghorbani, M., & Al-Salahi, R. (2024). Anticholinesterase activities of novel isoindolin-1,3-dione-based acetohydrazide derivatives: design, synthesis, biological evaluation, molecular dynamic study. Journal of Biomolecular Structure and Dynamics, 1-15. [Link]

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Sources

- 1. Synthesis and Pharmacology of Clinical Drugs Containing Isoindoline Heterocycle Core [mdpi.com]

- 2. Turning liabilities into opportunities: Off-target based drug repurposing in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Cereblon E3 ligase modulator - Wikipedia [en.wikipedia.org]
- 4. grokipedia.com [grokipedia.com]
- 5. hanzuzhisheng.com [hanzuzhisheng.com]
- 6. What are CRBN modulators and how do they work? [synapse.patsnap.com]
- 7. Molecular Mechanisms of Cereblon-Interacting Small Molecules in Multiple Myeloma Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Drug-induced Hypersensitivity Syndrome/Drug Reaction with Eosinophilia and Systemic Symptoms Caused by Lenalidomide: Case Report and Review of the Literature - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Proteolysis-targeting chimeras with reduced off-targets - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Synthesis of a 6-Aza-Isoindolinone-Based Inhibitor of Phosphoinositide 3-Kinase γ via Ruthenium-Catalyzed [2 + 2 + 2] Cyclotrimerization - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Optimisation of 6-substituted isoquinolin-1-amine based ROCK-I inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Exploring isoindolin-1-ones as potential CDK7 inhibitors using cheminformatic tools - PMC [pmc.ncbi.nlm.nih.gov]
- 13. pubs.acs.org [pubs.acs.org]
- 14. A guide to picking the most selective kinase inhibitor tool compounds for pharmacological validation of drug targets - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Measuring and interpreting the selectivity of protein kinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 16. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 17. reactionbiology.com [reactionbiology.com]
- 18. researchgate.net [researchgate.net]
- 19. Competitive Ligand Binding Assay | MtoZ Biolabs [mtoz-biolabs.com]
- 20. bmglabtech.com [bmglabtech.com]
- 21. Competition Assays vs. Direct Binding Assays: How to choose - Fluidic Sciences Ltd % [fluidic.com]
- 22. Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]

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- 23. annualreviews.org [annualreviews.org]
- 24. Real-Time Cellular Thermal Shift Assay to Monitor Target Engagement - PMC [pmc.ncbi.nlm.nih.gov]
- 25. news-medical.net [news-medical.net]
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